

# Application Note: N,N-Dimethylstearamide in Personal Care Formulations[1]

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: *N,N-Dimethylstearamide*

CAS No.: 3886-90-6

Cat. No.: B1580666

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## Part 1: Introduction & Strategic Value

**N,N-Dimethylstearamide** (CAS: 3886-90-6), commercially known as Hallcomid M-18, represents a unique class of fatty acid dimethyl amides. Unlike its shorter-chain counterparts (C8-C10) which are purely liquid solvents, the C18 chain length confers a waxy solid state at room temperature (MP ~35–40°C), creating a hybrid functional ingredient.

It functions as a non-ionic surfactant, structural solubilizer, and viscosity modifier. Its primary value proposition in modern drug development and personal care lies in its ability to solubilize difficult lipophilic actives (e.g., UV filters, steroids, fragrances) while simultaneously contributing to the structural integrity of the formulation.

## Critical Distinction: The "Amidoamine" Trap

**WARNING:** Do not confuse **N,N-Dimethylstearamide** with Stearamidopropyl Dimethylamine (SAPDMA).

- SAPDMA: A tertiary amine that becomes cationic at acidic pH (conditioning agent).

- **N,N-Dimethylstearamide**: A non-ionic amide (solubilizer/structurant). It does not carry a cationic charge and does not function as a substantive hair conditioner in the same mechanism.

## Part 2: Physicochemical Profile & Formulation Logic[1]

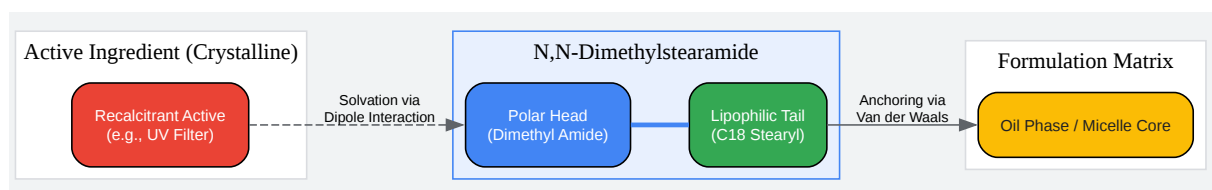
Understanding the dual nature of this molecule is key to successful deployment.

| Property             | Value / Characteristic        | Formulation Implication                                                                                                       |
|----------------------|-------------------------------|-------------------------------------------------------------------------------------------------------------------------------|
| Molecular Weight     | ~311.5 g/mol                  | Moderate MW allows for good skin penetration relative to polymeric solubilizers.                                              |
| Melting Point        | 35°C – 40°C                   | Process Critical: Must be heated to ~45-50°C to liquefy before mixing. It will re-solidify upon cooling, providing structure. |
| HLB (Calc.)          | ~6–8 (Low/Dispersible)        | Water-dispersible but oil-soluble. Best used in the oil phase or as a co-emulsifier.                                          |
| Solubility Parameter | High Polarity (Amide Head)    | Excellent solvent for polar lipophiles (e.g., certain UV filters, polyphenols).                                               |
| Appearance           | White to off-white waxy solid | Acts as an opacifier or pearlizing agent in surfactant systems if not fully solubilized.                                      |

## Mechanism of Action: The "Solubility Bridge"

**N,N-Dimethylstearamide** acts as a hydrotropic bridge. The dimethyl amide head group is highly polar and aprotic, capable of disrupting crystal lattices of difficult actives. The C18 stearyl

tail anchors the molecule into the lipid phase of an emulsion or the micellar core of a surfactant system.



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Figure 1: The "Solubility Bridge" mechanism. The polar head dissolves the active, while the tail integrates into the formulation base.

## Part 3: Application Protocols

### Protocol A: High-Efficiency Solubilization of Lipophilic Actives

Application: Sunscreens, topical pain relief (NSAIDs), or anti-aging serums containing crystalline actives.

Rationale: Many actives recrystallize upon cooling. **N,N-Dimethylstearamide** suppresses crystallization by maintaining a "liquid crystal" environment around the active even when the bulk formulation solidifies.

Step-by-Step Methodology:

- Phase A (Solvent Phase): Weigh **N,N-Dimethylstearamide** (5.0% - 10.0% of final formula).
- Heating: Heat Phase A to 50°C until completely molten and transparent.
- Active Addition: Slowly add the crystalline active (e.g., Avobenzone or Ibuprofen) to the molten amide.

- Note: Maintain temperature at 50°C. Stir continuously using an overhead stirrer at 200-300 RPM.
- Observation: Continue stirring until the active is fully dissolved (no visible crystals). The solution should be clear.
- Incorporation: Add this pre-mix to the main oil phase of your emulsion (also heated to 50°C+).
- Cooling: Cool the final emulsion slowly. The amide will co-crystallize with the oil phase, trapping the active in a dissolved state.

## Protocol B: Viscosity Building in Surfactant Systems

Application: Pearlized shampoos, body washes, or cleansing creams.

Rationale: Similar to Cocamide MEA, **N,N-Dimethylstearamide** builds viscosity in anionic surfactant systems but offers a different sensory profile (less drag, more "cushion").

Step-by-Step Methodology:

- Base Surfactant: Begin with the primary anionic surfactant (e.g., Sodium Laureth Sulfate) and water. Heat to 70°C.
- Amide Addition: Add **N,N-Dimethylstearamide** (1.0% - 3.0%) directly to the hot surfactant solution.
  - Critical: The temperature must be above the amide's melting point (~40°C) to ensure dispersion.
- Homogenization: Mix until the amide is fully dispersed. It may appear hazy; this is expected and contributes to opacification.
- Cooling & Salt Curve: Cool to 40°C. Adjust viscosity with NaCl.
  - Observation: You will notice a sharper salt response curve compared to using no amide. Add salt in 0.2% increments to avoid "salting out."

## Part 4: Quality Control & Characterization[1]

Trustworthiness in formulation requires rigorous testing.

| Test                 | Methodology                      | Acceptance Criteria                                                                                                                    |
|----------------------|----------------------------------|----------------------------------------------------------------------------------------------------------------------------------------|
| Microscopic Analysis | Polarized Light Microscopy (PLM) | No Birefringence. If the active was successfully solubilized, you should see no crystals under polarized light after 24h at Room Temp. |
| Melting Point Check  | DSC or Capillary Method          | Verify raw material MP is 35-40°C. Significant deviation indicates impurity (shorter chains) or degradation.                           |
| Color Stability      | Gardner Color Scale              | Material should be white/off-white. Yellowing indicates oxidation (amine oxide formation).                                             |

## Part 5: Safety & Regulatory (E-E-A-T)[1]

Handling Precautions:

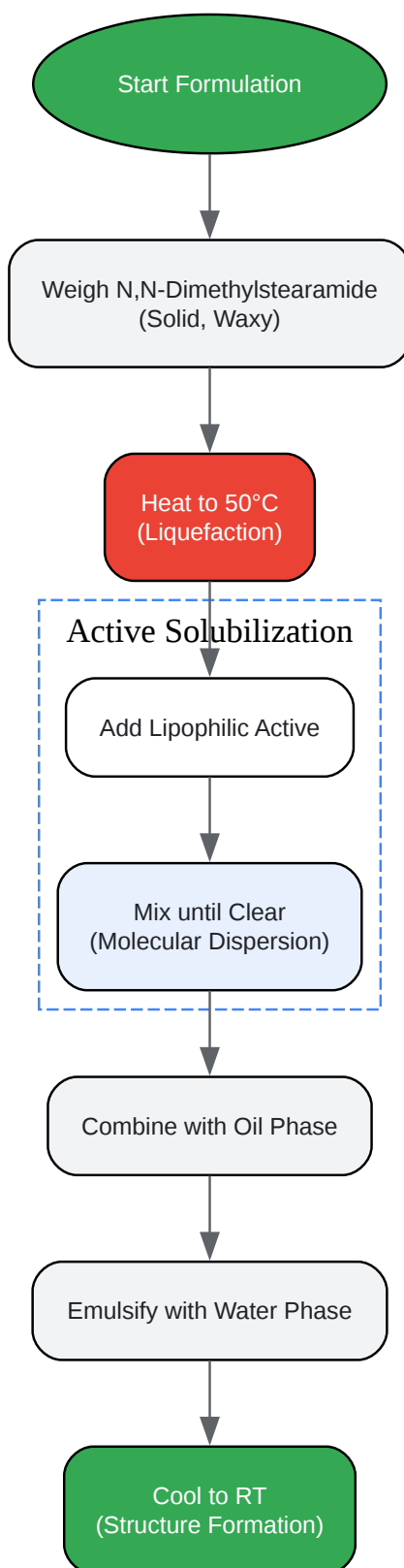
- Skin/Eye Irritation: Pure **N,N-Dimethylstearamide** is classified as Skin Irrit. 2 and Eye Dam. 1 (Causes serious eye damage).
- PPE: Full safety goggles and gloves are mandatory when handling the raw material (100% conc).
- Final Product: In diluted form (<5% in formulation), it is generally considered safe, but patch testing is required for leave-on products.

Regulatory Status:

- INCI Name: Dimethyl Stearamide (or **N,N-Dimethylstearamide**).

- US TSCA: Listed.
- EU REACH: Registered.

## Part 6: Visual Workflow



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Figure 2: Optimal processing workflow for incorporating **N,N-Dimethylstearamide**.

## References

- PubChem. (2023). **N,N-Dimethylstearamide** Compound Summary. National Library of Medicine. Available at: [\[Link\]](#)
- Cosmetic Ingredient Review (CIR). (2019).[1] Safety Assessment of Fatty Acid Amidopropyl Dimethylamines. (Cited for distinction context; **N,N-dimethylstearamide** is distinct from the amidoamines reviewed here). Available at: [\[Link\]](#)

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## Sources

- [1. Safety Assessment of Fatty Acid Amidopropyl Dimethylamines as Used in Cosmetics - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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